

Physical and chemical properties of tert-Butyl (6-chloropyridin-2-yl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (6-chloropyridin-2-yl)carbamate*

Cat. No.: B069070

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An In-Depth Technical Guide to tert-Butyl (6-chloropyridin-2-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **tert-Butyl (6-chloropyridin-2-yl)carbamate**, a key building block in modern medicinal chemistry. This document details its structural characteristics, physicochemical parameters, and includes a detailed experimental protocol for its synthesis and purification. All quantitative data is presented in clear, tabular format, and a logical workflow for its preparation is provided.

Core Properties and Data

Tert-Butyl (6-chloropyridin-2-yl)carbamate, also known as 2-(Boc-amino)-6-chloropyridine, is a stable, solid organic compound. Its molecular structure features a pyridine ring substituted with a chlorine atom and a tert-butoxycarbonyl (Boc) protected amine group. This protecting group strategy is crucial in multi-step organic syntheses, allowing for selective reactions at other sites of the molecule.

Physical Properties

The key physical properties of **tert-Butyl (6-chloropyridin-2-yl)carbamate** are summarized in the table below. These parameters are essential for its handling, storage, and use in various experimental setups.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ ClN ₂ O ₂	[1]
Molecular Weight	228.67 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	87.5-89 °C	[2]
Boiling Point (Predicted)	282.2 ± 25.0 °C at 760 mmHg	[2]
Density (Predicted)	1.245 ± 0.06 g/cm ³	[2]
Solubility	Soluble in polar organic solvents.	[3]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[2]

Chemical Identifiers

For unambiguous identification, the following chemical identifiers are provided.

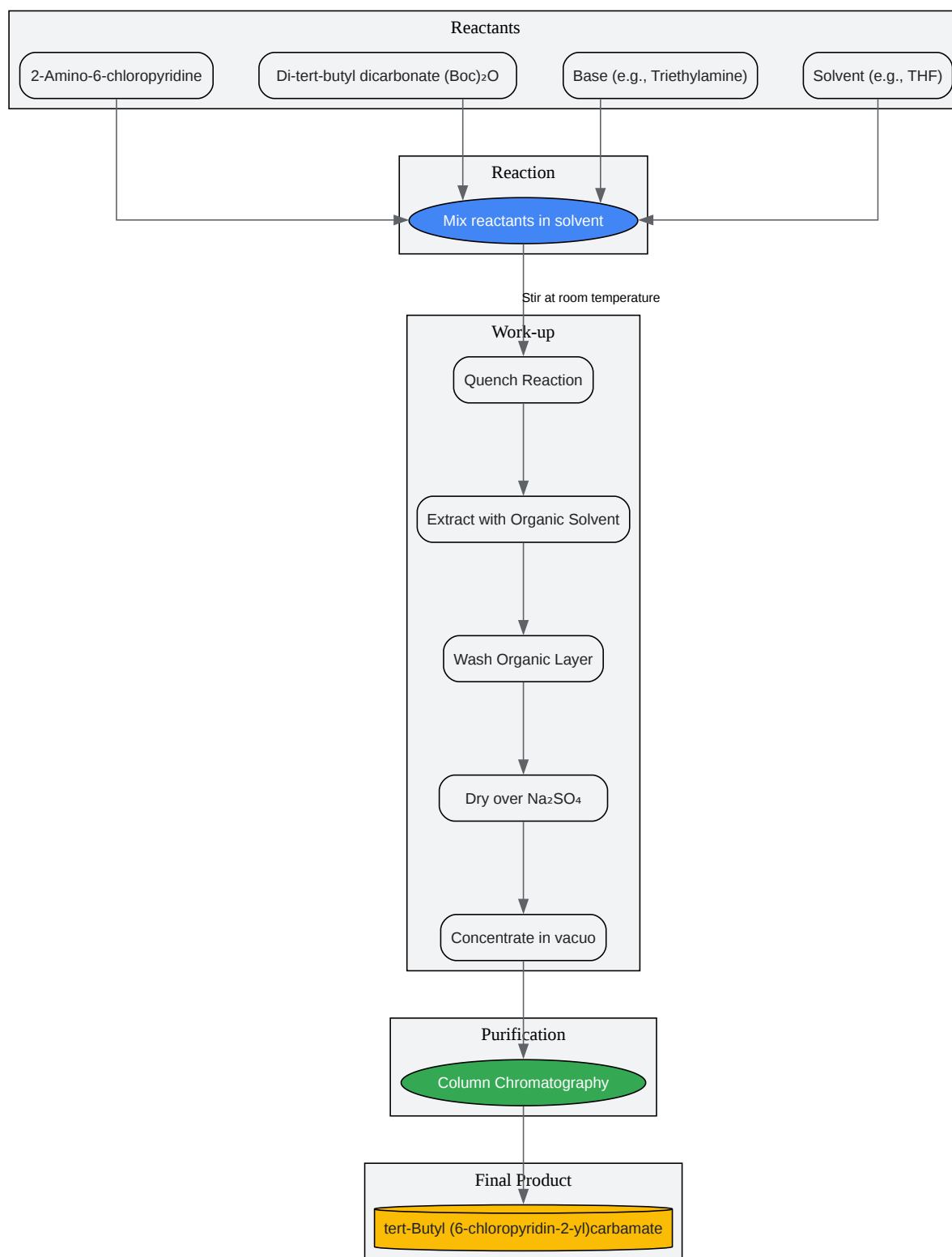
Identifier	Value	Reference
CAS Number	159603-71-1	[1]
PubChem CID	11253185	[1]
IUPAC Name	tert-butyl N-(6-chloropyridin-2-yl)carbamate	[1]
InChI	InChI=1S/C10H13ClN2O2/c1-10(2,3)15-9(14)13-8-6-4-5-7(11)12-8/h4-6H,1-3H3,(H,12,13,14)	[1]
InChIKey	UEYNRRQJJHZENW-UHFFFAOYSA-N	[1]
Canonical SMILES	CC(C)OC(=O)NC1=NC(=CC=C1)Cl	[1]

Synthesis and Purification

The synthesis of **tert-Butyl (6-chloropyridin-2-yl)carbamate** is typically achieved through the N-protection of 2-amino-6-chloropyridine using di-tert-butyl dicarbonate (Boc₂O). This reaction is a standard procedure in organic synthesis for the protection of amine functionalities.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **tert-Butyl (6-chloropyridin-2-yl)carbamate**.



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Caption: General workflow for the synthesis of **tert-Butyl (6-chloropyridin-2-yl)carbamate**.

Detailed Experimental Protocol

This protocol provides a detailed method for the synthesis and purification of **tert-Butyl (6-chloropyridin-2-yl)carbamate**.

Materials:

- 2-Amino-6-chloropyridine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (TEA)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Hexanes
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a solution of 2-amino-6-chloropyridine (1.0 eq) in anhydrous THF, add triethylamine (1.5 eq).
- **Addition of Boc Anhydride:** To the stirred solution, add di-tert-butyl dicarbonate (1.2 eq) portion-wise at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor the progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:**

- Once the reaction is complete, quench the reaction by adding saturated aqueous NaHCO_3 solution.
- Extract the aqueous layer with ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the pure **tert-Butyl (6-chloropyridin-2-yl)carbamate** as a white to off-white solid.

Chemical Reactivity and Applications

Tert-Butyl (6-chloropyridin-2-yl)carbamate is a versatile intermediate in organic synthesis, primarily used in the construction of more complex molecules.

- N-Protection: The Boc group serves as an effective protecting group for the amino functionality, allowing for reactions to be carried out on the pyridine ring, such as nucleophilic aromatic substitution at the chlorine-bearing carbon.
- Deprotection: The Boc group can be readily removed under acidic conditions, typically using trifluoroacetic acid (TFA) in dichloromethane (DCM) or hydrochloric acid (HCl) in an organic solvent, to regenerate the free amine.[4][5] This orthogonality is a key feature in multi-step synthesis.
- Cross-Coupling Reactions: The chloro-substituted pyridine ring can participate in various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to form C-C or C-N bonds, enabling the synthesis of a wide range of substituted pyridine derivatives.
- Medicinal Chemistry: This compound is a valuable building block in the synthesis of pharmaceutically active compounds, including kinase inhibitors and other therapeutic agents.
[2]

Safety and Handling

Appropriate safety precautions should be taken when handling **tert-Butyl (6-chloropyridin-2-yl)carbamate**.

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation. [1]
- Precautionary Measures:
 - Use in a well-ventilated area.
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
 - Avoid breathing dust/fume/gas/mist/vapors/spray.
 - Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances. For long-term storage, maintaining a temperature of 2-8°C under an inert atmosphere is recommended.[2]

Spectral Data

Detailed spectral data for the characterization of **tert-Butyl (6-chloropyridin-2-yl)carbamate** is crucial for confirming its identity and purity. Representative data from similar Boc-protected amines are provided for reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the protons on the pyridine ring, typically in the aromatic region (δ 7-8 ppm). A singlet for the nine equivalent protons of the tert-butyl group will be observed in the upfield region (around δ 1.5 ppm). A broad singlet for the N-H proton of the carbamate will also be present.
- ¹³C NMR: The carbon NMR spectrum will display signals for the carbons of the pyridine ring, the carbonyl carbon of the carbamate group (around δ 150-155 ppm), the quaternary carbon of the tert-butyl group (around δ 80 ppm), and the methyl carbons of the tert-butyl group (around δ 28 ppm).

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the N-H stretching of the carbamate (around 3300-3400 cm^{-1}), C=O stretching of the carbamate (around 1700-1725 cm^{-1}), and C-N stretching, as well as aromatic C-H and C=C stretching vibrations.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The mass spectrum will show the molecular ion peak $[M]^+$ and/or the protonated molecular ion peak $[M+H]^+$, along with characteristic fragmentation patterns, such as the loss of the tert-butyl group or the entire Boc group.

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